

Z-D-Meala-OH: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: Z-D-Meala-OH

Cat. No.: B554497

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **Z-D-Meala-OH** (N-alpha-Benzyloxycarbonyl-N-alpha-methyl-D-alanine). Due to the limited publicly available quantitative data for this specific compound, this document also outlines detailed, generalized experimental protocols for determining these key physicochemical properties, based on established methodologies for similar amino acid derivatives.

Core Concepts: Solubility and Stability

The solubility and stability of a compound are critical parameters in drug development and research. Solubility dictates the bioavailability and formulation possibilities of a compound, while stability determines its shelf-life and potential degradation pathways, which can impact efficacy and safety. For N-methylated amino acid derivatives like **Z-D-Meala-OH**, these properties are influenced by factors such as the protecting groups, the degree of N-methylation, and the surrounding chemical environment.

Solubility Data and Profile

While specific quantitative solubility data for **Z-D-Meala-OH** is not readily available in the public domain, qualitative solubility in various organic solvents has been reported.

Table 1: Qualitative Solubility of **Z-D-Meala-OH**

Solvent	Solubility
Chloroform	Soluble
Dichloromethane	Soluble
Ethyl Acetate	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Acetone	Soluble

N-methylation of amino acids can have a significant impact on their physicochemical properties, often leading to increased lipophilicity and, in some cases, improved aqueous solubility. The solubility of amino acid derivatives is also highly dependent on the pH of the solution.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the quantitative solubility of an N-methylated amino acid derivative like **Z-D-Meala-OH**.

Objective: To determine the equilibrium solubility of **Z-D-Meala-OH** in various aqueous and organic solvents.

Materials:

- **Z-D-Meala-OH**
- A range of solvents (e.g., water, phosphate-buffered saline (PBS) at various pH values, ethanol, DMSO)
- Vials with screw caps
- Shaking incubator or orbital shaker
- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Z-D-Meala-OH** to a known volume of each solvent in a series of vials. The excess solid should be clearly visible.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a shaking incubator set to a constant temperature (e.g., 25°C or 37°C).
 - Allow the solutions to equilibrate for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, carefully remove the vials and allow the undissolved solid to settle.
 - Centrifuge the vials at a high speed to pellet the remaining solid.
 - Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred.
- Quantification:
 - Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.

- Analyze the diluted samples using a validated HPLC method to determine the concentration of **Z-D-Meala-OH**. A standard calibration curve should be prepared using known concentrations of the compound.
- Data Analysis:
 - Calculate the solubility of **Z-D-Meala-OH** in each solvent, expressed in units such as mg/mL or mmol/L.

Stability Profile and Degradation

Specific stability data and degradation pathways for **Z-D-Meala-OH** are not extensively documented. However, general storage recommendations suggest keeping the compound at 2-8°C. The stability of amino acid derivatives can be affected by temperature, pH, light, and oxidative conditions.

Experimental Protocol for Stability Assessment

This protocol outlines a general approach to assessing the stability of **Z-D-Meala-OH** under various stress conditions.

Objective: To evaluate the stability of **Z-D-Meala-OH** under different pH and temperature conditions and to identify potential degradation products.

Materials:

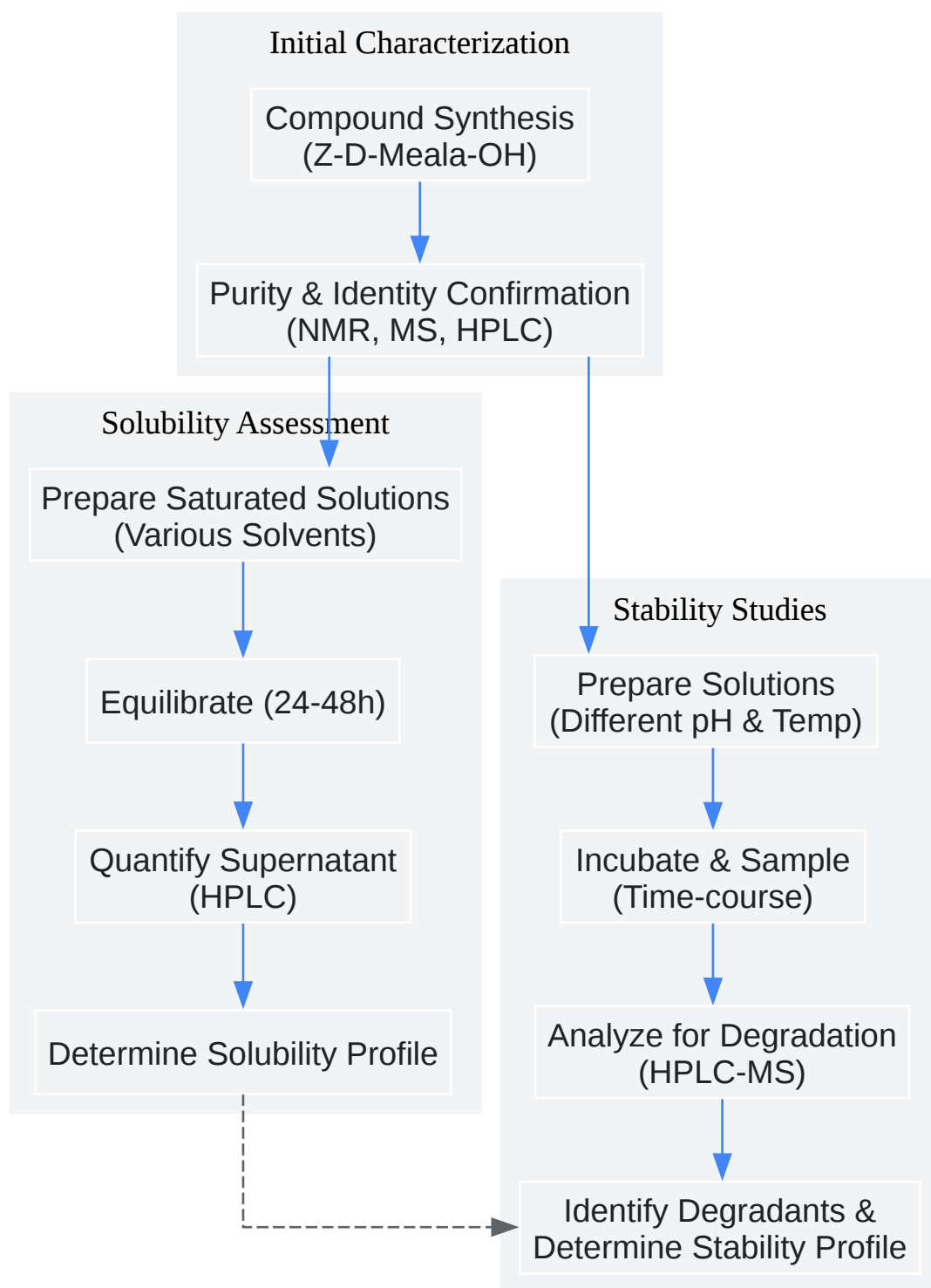
- **Z-D-Meala-OH**
- Aqueous buffers of different pH values (e.g., pH 3, 7.4, and 9)
- Temperature-controlled chambers or incubators
- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector
- Vials and other necessary labware

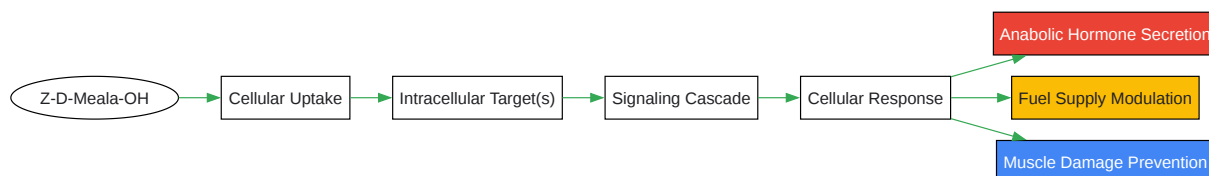
Procedure:

- Sample Preparation:
 - Prepare solutions of **Z-D-Meala-OH** in the different pH buffers at a known concentration.
- Incubation:
 - Aliquot the solutions into separate vials for each time point and condition.
 - Store the vials at different temperatures (e.g., 4°C, 25°C, and 40°C). Protect samples from light if photostability is also being assessed.
- Time-Point Analysis:
 - At predetermined time intervals (e.g., 0, 24, 48, 72 hours, and weekly), retrieve a vial from each condition.
 - Immediately analyze the samples by HPLC.
- Data Analysis:
 - Monitor the chromatograms for any decrease in the peak area of the parent compound (**Z-D-Meala-OH**) and the appearance of new peaks, which would indicate degradation products.
 - Calculate the percentage of the parent compound remaining at each time point.
 - If using an HPLC-MS system, the mass of the degradation products can be determined to aid in their identification.

Visualizing Experimental Workflows and Pathways

Diagram 1: General Workflow for Physicochemical Characterization





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